

Application Note: Extraction and Quantification of (-)-12-Hydroxyjasmonic Acid from Plant Leaf Tissue

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Compound of Interest

Compound Name: (-)-12-Hydroxyjasmonic acid

Cat. No.: B15285683

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Audience: Researchers, scientists, and drug development professionals.

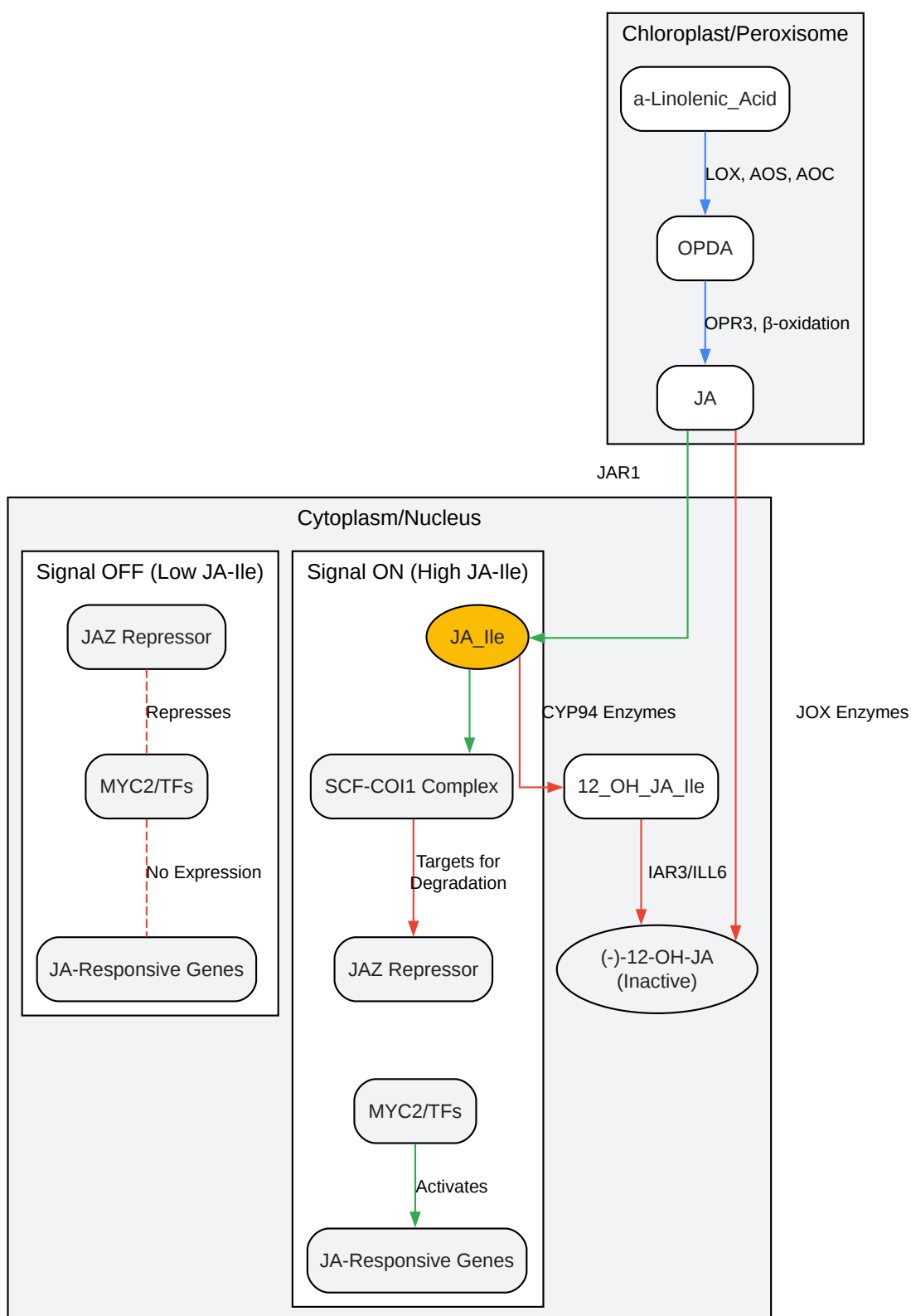
Introduction

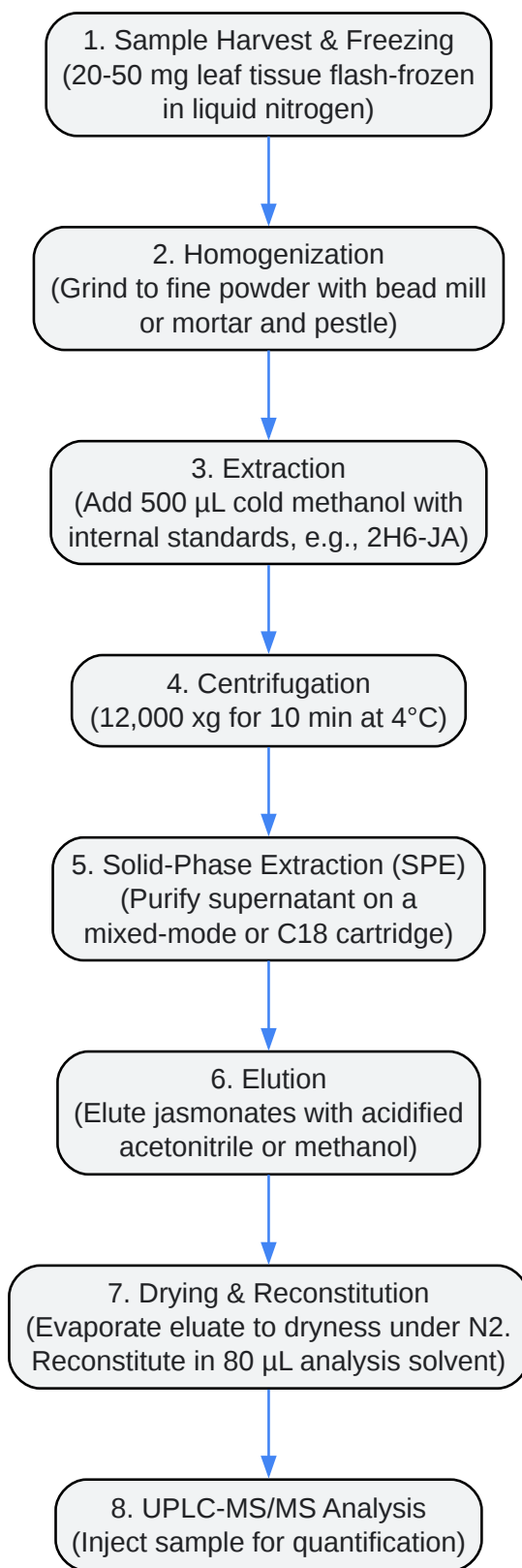
(-)-12-Hydroxyjasmonic acid (12-OH-JA) is a key oxidized metabolite of jasmonic acid (JA), a phytohormone central to plant defense, development, and stress responses. The hydroxylation of JA and its active conjugate, JA-Isoleucine (JA-Ile), is a critical step in the attenuation and turnover of the jasmonate signal, making the quantification of 12-OH-JA essential for understanding the dynamics of plant immune and stress responses. This application note provides a detailed protocol for the efficient extraction, purification, and sensitive quantification of **(-)-12-Hydroxyjasmonic acid** from plant leaf tissue using Solid-Phase Extraction (SPE) coupled with Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS).

Jasmonate Signaling and Metabolism

Jasmonate signaling is initiated by various biotic and abiotic stresses, leading to the biosynthesis of Jasmonic Acid (JA) from α -linolenic acid. JA is then converted to its biologically active form, JA-Isoleucine (JA-Ile), which binds to the COI1 receptor. This binding event triggers the degradation of JAZ repressor proteins, thereby activating transcription factors like MYC2 and initiating the expression of JA-responsive genes.

To fine-tune this response, the signal is deactivated through several metabolic pathways. One primary route is the hydroxylation of JA-Ile by CYP94 family enzymes to form 12-OH-JA-Ile, or the direct hydroxylation of JA to 12-OH-JA.[1] These hydroxylated forms are considered deactivated metabolites that attenuate the signaling cascade.[2] Accurate measurement of 12-OH-JA is therefore crucial for evaluating the termination of the jasmonate defense response.





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References

- 1. Jasmonate Signaling Pathway Modulates Plant Defense, Growth, and Their Trade-Offs [mdpi.com]
- 2. Jasmonate signaling: a conserved mechanism of hormone sensing - PMC [pmc.ncbi.nlm.nih.gov]
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